

# Unraveling the Identity of HL403: A Case of Mistaken Identity

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## Compound of Interest

Compound Name: HL403

Cat. No.: B12373096

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Initial investigations into the discovery and origin of "**HL403**" have revealed a significant discrepancy between the nature of the subject and the requested in-depth technical guide for a scientific audience. The term "**HL403**" does not appear to refer to a compound, molecule, or biological entity within the scientific or biomedical literature that would warrant a whitepaper on its signaling pathways, experimental protocols, and quantitative data for researchers and drug development professionals.

Instead, search results indicate that "**HL403**" is a product designation for an industrial component, specifically a Bonney Forge Class 800 1" Check Valve made from A105 carbon steel.<sup>[1]</sup> This type of valve is a mechanical device used in piping systems to control the flow of fluids.

Given this finding, the core requirements of the original request—including the summarization of quantitative data into structured tables, detailing experimental protocols, and creating diagrams of signaling pathways—cannot be fulfilled. The concepts of biological signaling pathways, in vitro assays, and clinical trials are not applicable to an industrial valve.

Therefore, this document serves to clarify the identity of **HL403** and explain the absence of the requested scientific and technical data. The subsequent sections will briefly outline the characteristics of the identified industrial component to provide context.

## Understanding the Bonney Forge HL403 Check Valve

The "**HL403**" designation corresponds to a specific model of a check valve manufactured by Bonney Forge. Check valves, also known as non-return valves, are designed to allow fluid to flow in only one direction, preventing backflow.

Key characteristics of the **HL403** valve, as can be inferred from its designation, include:

- Manufacturer: Bonney Forge, a known producer of industrial valves and fittings.
- Product Type: Check Valve.
- Class: 800. This is a pressure rating indicating the maximum pressure the valve can withstand, defined by ASME B16.34.
- Size: 1". This refers to the nominal pipe size to which the valve can be connected.
- Material: A105. This is a standard designation for forged carbon steel used for piping components.

Due to the industrial nature of this product, a scientific whitepaper as requested is not feasible. The available information pertains to engineering specifications, materials science, and industrial applications rather than biological or chemical research.

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## References

- 1. USED BONNEY FORGE HL403 CLASS 800 1" CHECK VALVE A105, FAST SHIP! (H344) | eBay [cafr.ebay.ca]
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